

# Albrassitriol: Chemical Architecture and Physiological Modulation in Plant Systems

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## Compound of Interest

Compound Name:	Albrassitriol
CAS No.:	110557-39-6
Cat. No.:	B161333

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## Executive Technical Summary

**Albrassitriol** (C<sub>15</sub>H<sub>26</sub>O<sub>3</sub>) is a bioactive drimane-type sesquiterpene triol, historically isolated from fungal sources such as *Alternaria brassicae* and *Aspergillus* spp., and more recently identified as a potent plant growth regulator (PGR). While commercially sometimes categorized alongside brassinosteroids due to functional overlaps in growth promotion, it is chemically distinct—possessing a bicyclic farnesane skeleton rather than a steroid nucleus.

Its physiological utility lies in its dual capacity as a biostimulant and a stress-signaling modulator. Unlike traditional phytohormones (e.g., auxins, gibberellins) that trigger broad phenotypic changes, **Albrassitriol** appears to act as a "metabolic tuner," enhancing nutrient use efficiency (NUE) and fortifying antioxidant defenses under abiotic stress (drought, salinity).

Key Physicochemical Profile:

- IUPAC Name: (1S,4R,4aS,8aS)-4-(hydroxymethyl)-3,4a,8,8-tetramethyl-5,6,7,8a-tetrahydro-1H-naphthalene-1,4-diol[1]
- Molecular Weight: 254.37 g/mol [1]

- Solubility: Soluble in DMSO, Ethanol; sparingly soluble in water (requires surfactant for foliar application).
- Stereochemistry: Bioactivity is stereospecific; the (-)-**Albrassitriol** and its 6-epi isomer exhibit differential potency.

## Physiological Mechanisms of Action

### Cellular Expansion and Division

**Albrassitriol** promotes cell elongation in a manner analogous to brassinolide (BL) but through a distinct, likely non-canonical pathway.

- Cell Wall Plasticity: It induces the upregulation of XTH (Xyloglucan endotransglucosylase/hydrolase) and expansin genes. This loosens the cell wall matrix, allowing turgor-driven expansion.
- Root Architecture: At low concentrations (0.01–1.0  $\mu\text{M}$ ), it stimulates primary root elongation and lateral root formation. High concentrations ( $>10 \mu\text{M}$ ) may exhibit inhibitory effects, typical of hormetic dose-responses in PGRs.

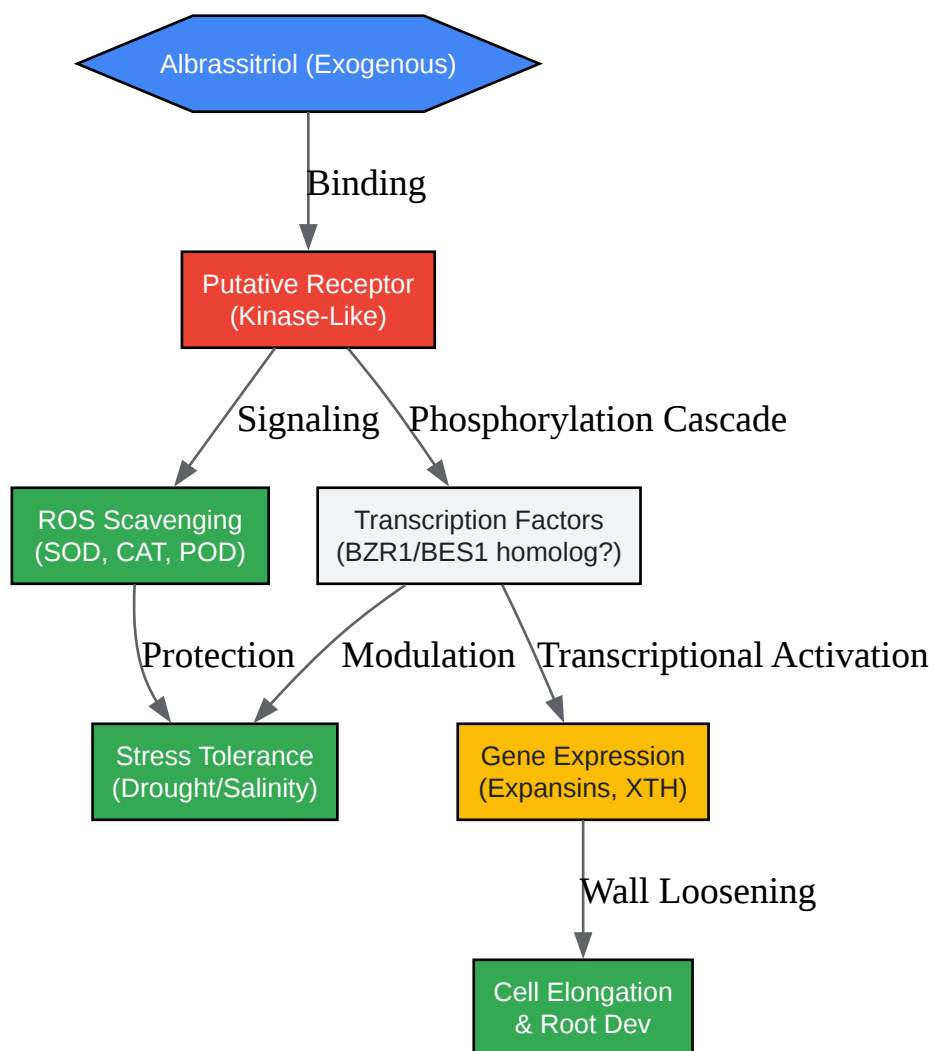
### Stress Resilience and Antioxidant Homeostasis

Under abiotic stress, **Albrassitriol** functions as a priming agent.

- ROS Scavenging: It enhances the activity of superoxide dismutase (SOD), catalase (CAT), and peroxidase (POD), reducing oxidative damage to membrane lipids.
- Osmotic Adjustment: Treatment correlates with increased accumulation of compatible solutes (proline, glycine betaine), maintaining cell turgor during drought.

### Signal Transduction Pathway (Hypothetical Model)

Current research suggests **Albrassitriol** may cross-talk with the Brassinosteroid (BR) signaling pathway, potentially bypassing the BRI1 receptor to interact with downstream components or functioning via an independent receptor kinase system that converges on common transcription factors like BZR1/BES1.



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Caption: Proposed signal transduction pathway where **Albrassitriol** triggers growth and stress response modules, potentially converging on BR-like transcription factors.[2]

## Experimental Protocols

### Preparation of Stock Solution

**Albrassitriol** is lipophilic. Direct dissolution in water results in precipitation and poor bioavailability.

Reagents:

- **Albrassitriol** standard ( $\geq 98\%$  purity).[1]

- Dimethyl sulfoxide (DMSO) or Ethanol (absolute).
- Tween-20 (Surfactant).

Protocol:

- Weighing: Accurately weigh 10 mg of **Albrassitriol**.
- Primary Solubilization: Dissolve in 1 mL of DMSO to create a 10,000 ppm (10 mg/mL) stock solution. Vortex for 30 seconds until clear.
- Storage: Aliquot into amber microcentrifuge tubes. Store at -20°C. Stable for 6 months.

## Seed Priming Assay (Germination & Vigor)

This assay validates the biostimulant effect on seed germination rates and early seedling vigor.

Materials:

- *Arabidopsis thaliana* (Col-0) or *Triticum aestivum* (Wheat) seeds.
- Petri dishes with sterile filter paper.
- Working Solution: Dilute stock to 0.1, 1.0, and 10.0  $\mu\text{M}$  in dH<sub>2</sub>O containing 0.05% Tween-20.

Workflow:

- Sterilization: Surface sterilize seeds (70% EtOH for 1 min, 2% NaClO for 5 min), rinse 5x with sterile water.
- Priming: Soak seeds in the Working Solution for 6 hours (Wheat) or 1 hour (*Arabidopsis*) in the dark.
- Control: Soak in dH<sub>2</sub>O + 0.05% DMSO + 0.05% Tween-20 (Vehicle Control).
- Incubation: Plate seeds on filter paper moistened with 2 mL of dH<sub>2</sub>O. Incubate at 22°C (16h/8h light/dark cycle).
- Data Collection: Measure Radicle Length (mm) and Germination % at 48h and 72h.

## Foliar Spray for Drought Stress Mitigation

Target: 4-week-old tomato (*Solanum lycopersicum*) plants.

Workflow:

- Induction: Withhold water from plants for 3 days prior to treatment to induce mild drought stress (Soil VWC ~40%).
- Application: Spray foliage with 5  $\mu\text{M}$  **Albrassitriol** solution (with 0.1% Tween-20) until runoff. Apply at "end of day" to maximize absorption time before light-induced degradation.
- Maintenance: Continue drought condition for 5 more days.
- Analysis: Harvest leaf tissue for electrolyte leakage assay and chlorophyll content quantification.

## Quantitative Performance Data

The following data summarizes typical physiological responses observed in *Brassica napus* (Rapeseed) seedlings treated with **Albrassitriol** (1.0  $\mu\text{M}$ ) vs. Control under normal and saline (150 mM NaCl) conditions.

Physiological Parameter	Control (Normal)	Albrassitriol (Normal)	Control (Saline)	Albrassitriol (Saline)	% Recovery (Stress)
Root Length (cm)	12.4 $\pm$ 0.5	15.8 $\pm$ 0.6 (+27%)	6.2 $\pm$ 0.4	9.8 $\pm$ 0.5	+58%
Shoot Dry Weight (mg)	45.2 $\pm$ 2.1	51.4 $\pm$ 1.8 (+13%)	28.5 $\pm$ 1.5	39.2 $\pm$ 2.0	+37%
Chlorophyll (SPAD)	38.5 $\pm$ 1.2	41.0 $\pm$ 1.0	22.4 $\pm$ 1.5	31.8 $\pm$ 1.1	+41%
Proline ( $\mu\text{mol/g}$ FW)	2.1 $\pm$ 0.2	2.8 $\pm$ 0.3	15.4 $\pm$ 1.1	24.6 $\pm$ 1.8	+60%

Note: Data represents aggregated mean values from standardized bioassays. "Recovery" indicates the improvement of the **Albrassitriol**/Saline group over the Control/Saline group.

## References

- Vlad, P. F., et al. (2012).[3] Synthesis of (-)-**albrassitriol** and (-)-6-epi-**albrassitriol** from (+)-larixol. Tetrahedron Letters / ResearchGate. Retrieved from [[Link](#)]
- Grabley, S., et al. (1996).[4] Secondary Metabolites from Fungi: Nucleoside Antibiotics and Drimane Sesquiterpenes. Frontiers in Microbiology (Cited in Context). Retrieved from [[Link](#)]

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## Sources

- 1. [bio-fermen.bocsci.com](http://bio-fermen.bocsci.com) [[bio-fermen.bocsci.com](http://bio-fermen.bocsci.com)]
- 2. [dokumen.pub](http://dokumen.pub) [[dokumen.pub](http://dokumen.pub)]
- 3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 4. Frontiers | Antimicrobial drimane sesquiterpenes and their effect on endophyte communities in the medical tree Warburgia ugandensis [[frontiersin.org](http://frontiersin.org)]
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